

4-Chloromandelic acid material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Chloromandelic acid

Cat. No.: B166470

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An In-depth Technical Guide to the Material Safety of **4-Chloromandelic Acid**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is a technical guide compiled from publicly available safety data sheets and chemical databases. It is intended for informational purposes for qualified professionals and is not a substitute for a formal Material Safety Data Sheet (MSDS) provided by a supplier. Always refer to the specific MSDS for the material you are using and follow all institutional and regulatory safety protocols.

Executive Summary

4-Chloromandelic acid (CAS No. 492-86-4) is a halogenated aromatic compound utilized as a key intermediate and building block in pharmaceutical and chemical synthesis.^[1] While essential for various research and development applications, it presents several health hazards that necessitate careful handling and adherence to strict safety protocols. This guide provides a comprehensive overview of the material's safety profile, including its physical and chemical properties, associated hazards, and recommended safety procedures to ensure the well-being of laboratory personnel.

Chemical and Physical Properties

Proper identification and understanding of the physical properties of **4-Chloromandelic acid** are fundamental to its safe handling and storage. The compound is a white to off-white

crystalline powder or solid.[2][3]

Property	Value	Reference(s)
CAS Number	492-86-4	[2][3]
Molecular Formula	C ₈ H ₇ ClO ₃	[2][3][4]
Molecular Weight	186.59 g/mol	[3][4]
Appearance	Off-white / white crystalline powder	[2][3]
Melting Point	115 - 122 °C (239 - 251.6 °F)	[2][5]
Boiling Point	361.4 ± 27.0 °C (Predicted)	[6]
Solubility	Soluble in Methanol, slightly soluble in water.	[6][7]
Density	1.468 ± 0.06 g/cm ³ (Predicted)	[6]

Hazard Identification and Classification

4-Chloromandelic acid is classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[2] The primary hazards are associated with acute toxicity, skin and eye irritation, and respiratory tract irritation.

GHS Classification:[2][4]

Hazard Class	Category
Acute toxicity, oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2 / 2A
Specific target organ toxicity (single exposure)	Category 3

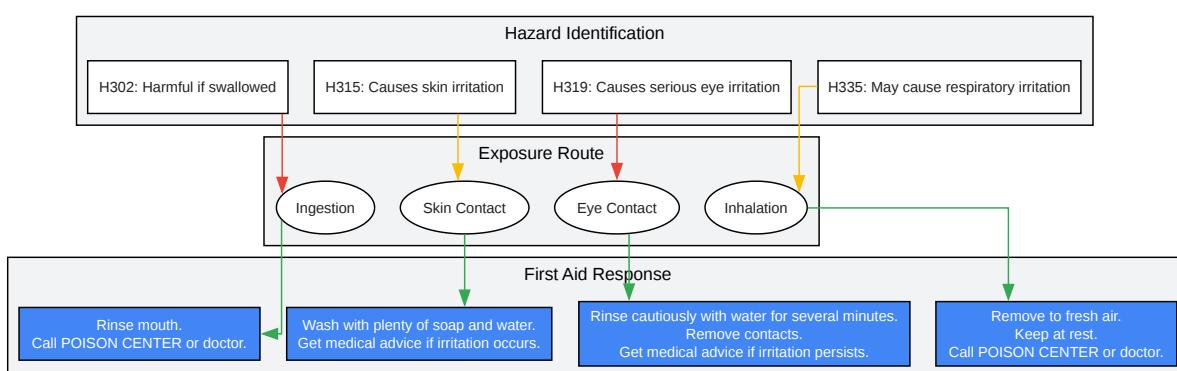
Signal Word:Warning[2]

Hazard Statements:[2][4]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

A visual representation of the hazard identification and response workflow is provided below.

Figure 1: Hazard Identification and Response Workflow



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Caption: Figure 1: Hazard Identification and Response Workflow

Experimental Protocols and Safe Handling

Adherence to standardized laboratory safety protocols is critical when working with **4-Chloromandelic acid**. The following sections detail the necessary precautions and first-aid measures.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling, but the following PPE is generally recommended:

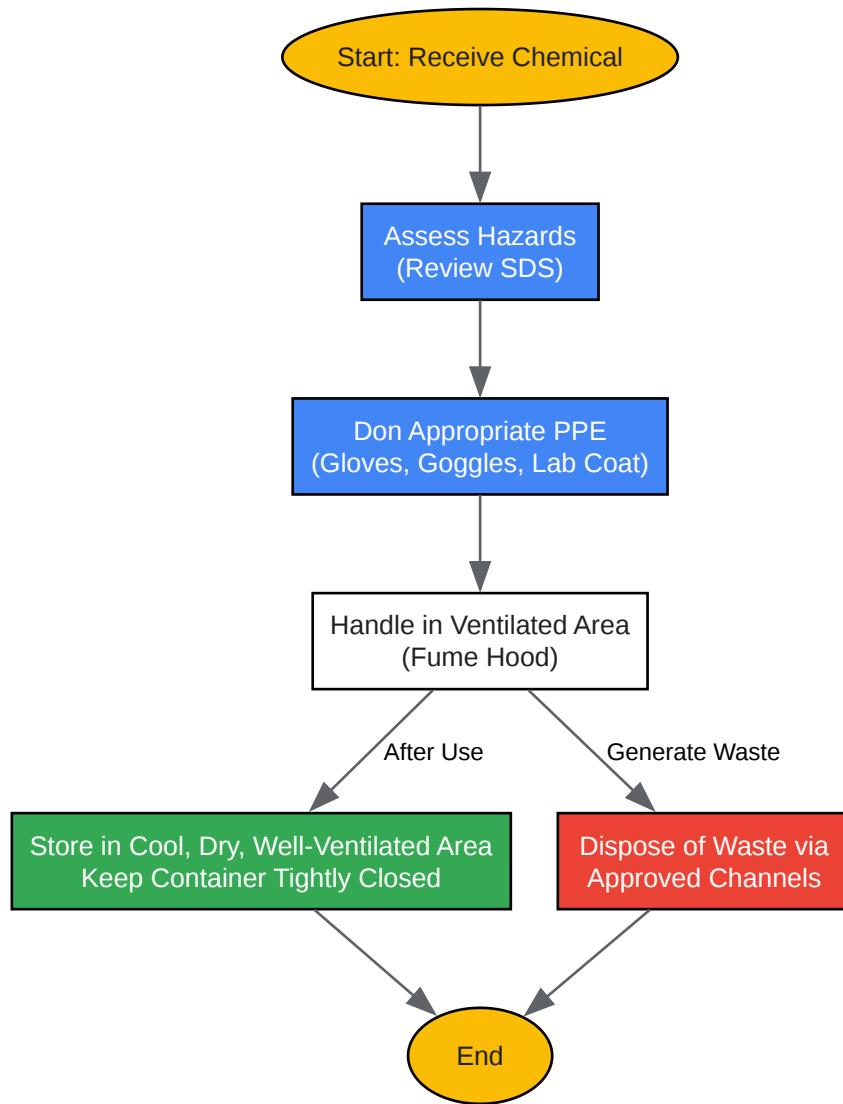
Protection Type	Specification	Reference(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[2]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. Gloves must be inspected prior to use.	[2][8]
Respiratory Protection	No protective equipment is needed under normal use conditions with adequate ventilation. If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	[2][9]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[\[2\]](#) Do not breathe dust.[\[2\]](#) Wash hands thoroughly after handling.[\[2\]](#) Use only outdoors or in a well-ventilated area.[\[2\]](#)
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[10\]](#) Store locked up.[\[2\]](#) Incompatible materials include strong oxidizing agents.[\[2\]](#)

The general workflow for safe handling of **4-Chloromandelic acid** is illustrated below.

Figure 2: Safe Handling and Storage Workflow

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Caption: Figure 2: Safe Handling and Storage Workflow

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial. The following protocols are recommended:

Exposure Route	First-Aid Protocol	Reference(s)
Eye Contact	<p>Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids.</p> <p>Remove contact lenses, if present and easy to do.</p> <p>Continue rinsing. If eye irritation persists, get medical advice/attention.</p>	[2]
Skin Contact	<p>Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.</p>	[2]
Inhalation	<p>Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell.</p>	[2]
Ingestion	<p>Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell. Do NOT induce vomiting.</p>	[2][10]

Fire and Explosion Hazard Data

- **Extinguishing Media:** Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[2]
- **Specific Hazards:** During combustion, hazardous decomposition products such as carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas may be formed.[11]

- Firefighter Protection: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[2]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[10][12]
- Environmental Precautions: Do not let this chemical enter the environment or drains.[2][10]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal. Avoid generating dust.[2] Dispose of contents/container to an approved waste disposal plant.[2]

Toxicological and Ecological Information

- Acute Toxicity: Classified as Category 4 for acute oral toxicity, meaning it is harmful if swallowed.[2] No specific LD50 or LC50 data is readily available in the reviewed documents.
- Ecological Information: No specific information is available regarding ecotoxicity. It is advised to prevent the material from entering the environment.[2]

Disposal Considerations

Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[2] It is considered hazardous waste and should be sent to an approved waste disposal plant.[13] Contaminated packaging should be disposed of in the same manner as the product.

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